

Personal protective equipment for handling Fgfr3-IN-5

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Compound of Interest

Compound Name: Fgfr3-IN-5

Cat. No.: B10857930

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Essential Safety and Handling Guide for Fgfr3-IN-5

Disclaimer: A specific Safety Data Sheet (SDS) for **Fgfr3-IN-5** was not located. The following guidance is based on general laboratory safety protocols for handling chemical inhibitors and publicly available data for **Fgfr3-IN-5** and similar compounds. Researchers should always consult their institution's safety office and perform a risk assessment before handling any new chemical.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Fgfr3-IN-5**, a potent and selective Fibroblast Growth Factor Receptor 3 (FGFR3) inhibitor.

Product Information and Physical Properties

Fgfr3-IN-5 is a chemical compound used in cancer research.^[1] The following table summarizes its known physical and chemical properties.

Property	Value
Molecular Formula	C24H24FN7O3
Molecular Weight	477.49 g/mol
CAS Number	2446664-72-6
Purity	99.16%

Hazard Identification and Precautionary Measures

While specific toxicity data for **Fgfr3-IN-5** is not available, it should be handled as a potentially hazardous substance. Based on safety data for similar chemical compounds, the following hazards may be associated with **Fgfr3-IN-5**:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements:

- Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)
- Response: If on skin, wash with plenty of soap and water. If inhaled, remove victim to fresh air and keep at rest in a position comfortable for breathing. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[\[2\]](#)
- Disposal: Dispose of contents/container in accordance with local regulations.[\[2\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Fgfr3-IN-5**:

PPE Type	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, use a NIOSH-approved respirator.

Handling and Storage

Handling:

- Use **Fgfr3-IN-5** in a designated chemical fume hood.
- Avoid generation of dust and aerosols.
- Ensure adequate ventilation.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is -20°C.[3]

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

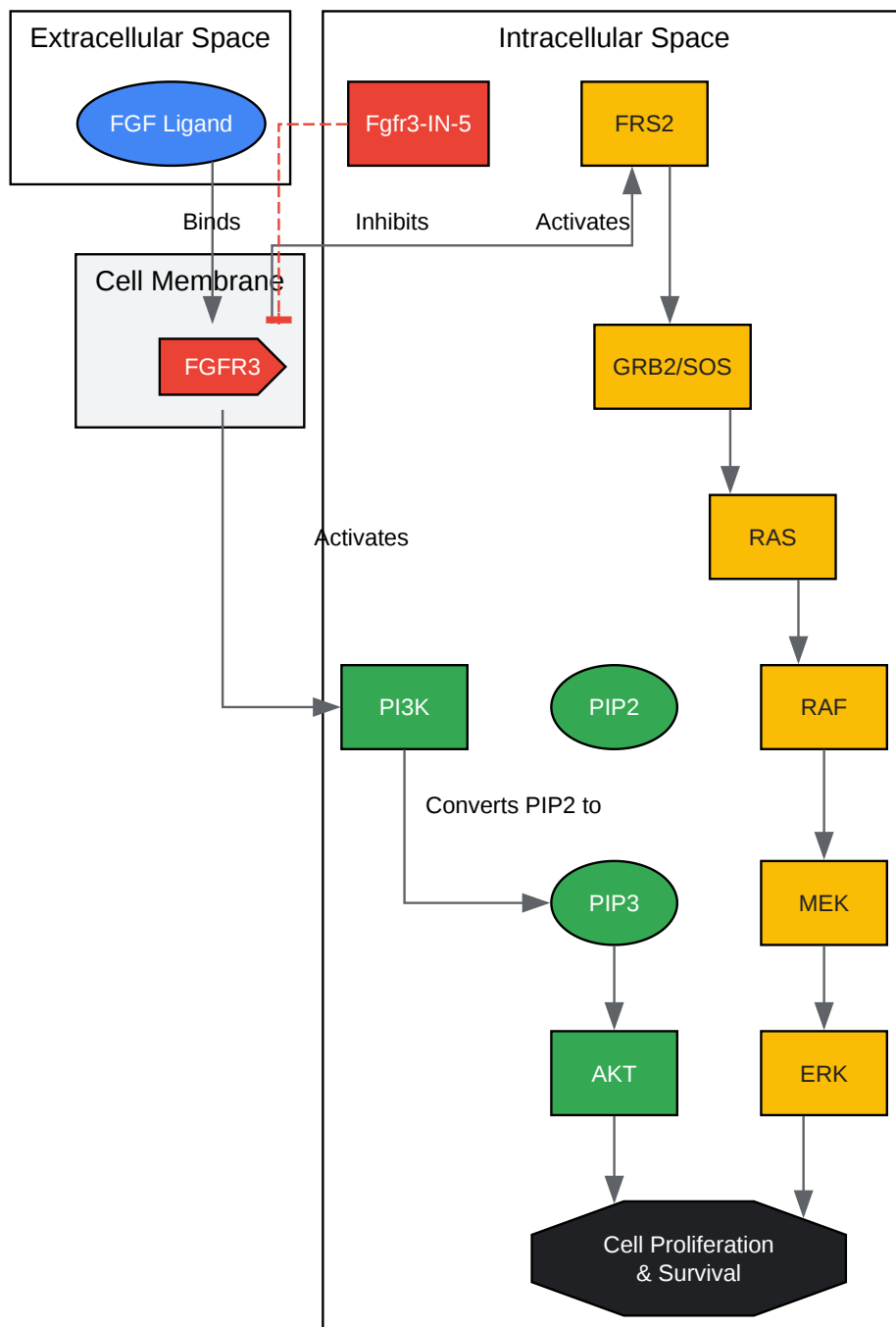
Disposal Plan

Dispose of **Fgfr3-IN-5** and any contaminated materials as hazardous chemical waste. Follow all federal, state, and local environmental regulations. Do not dispose of down the drain or in regular trash.

FGFR3 Signaling Pathway

The diagram below illustrates the simplified FGFR3 signaling pathway, which is inhibited by **Fgfr3-IN-5**. Upon binding of a fibroblast growth factor (FGF) ligand, the FGFR3 dimerizes and autophosphorylates, activating downstream signaling cascades such as the RAS-MAPK and PI3K-AKT pathways, which are involved in cell proliferation and survival.^{[4][5]}

Simplified FGFR3 Signaling Pathway

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Caption: Simplified FGFR3 Signaling Pathway and the inhibitory action of **Fgfr3-IN-5**.

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